

Carbarsone: A Technical Overview of its N-Phenylurea Classification, Synthesis, and Antiprotozoal Action

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Compound of Interest		
Compound Name:	Carbarsone	
Cat. No.:	B1668337	Get Quote

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Abstract

Carbarsone, a pentavalent arsenical compound, has a history of use as an antiprotozoal agent. This technical guide provides an in-depth analysis of its classification as an N-phenylurea compound, a detailed experimental protocol for its synthesis, and an exploration of its mechanism of action. Quantitative data are presented in tabular format for clarity. Furthermore, visual representations of its proposed mechanism of action and a general experimental workflow for antiprotozoal drug screening are provided using Graphviz diagrams to facilitate understanding.

Chemical Classification of Carbarsone

Carbarsone, chemically known as [4-(carbamoylamino)phenyl]arsonic acid, is definitively classified as an N-phenylurea compound. This classification is based on its core chemical structure, which features a urea moiety (-NH-CO-NH-) where one of the nitrogen atoms is directly bonded to a phenyl group. This structural characteristic is the defining feature of N-phenylurea derivatives. The presence of the arsonic acid group (-AsO(OH)₂) on the phenyl ring makes **Carbarsone** an organoarsenic compound.



The systematic IUPAC name for **Carbarsone** is [4-(carbamoylamino)phenyl]arsonic acid. Its chemical structure is as follows:

Quantitative Data

A summary of key quantitative data for **Carbarsone** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C7H9ASN2O4	[1][2]
Molecular Weight	260.08 g/mol	[1][2]
Melting Point	174 °C	[1]
Oral LD50 (rat)	510 mg/kg	[1]
Appearance	White to slightly off-white crystalline powder	
Solubility	Slightly soluble in water and alcohol	

Experimental Protocols Synthesis of Carbarsone

The synthesis of **Carbarsone** can be achieved through the reaction of arsanilic acid with potassium cyanate in an acidic aqueous solution. The following is a detailed experimental protocol adapted from the chemical literature.

Materials:

- p-Arsanilic acid
- Potassium cyanate (KOCN)
- Hydrochloric acid (HCI), concentrated
- Sodium hydroxide (NaOH) solution



- Decolorizing carbon
- Distilled water
- Erlenmeyer flasks
- Beakers
- Buchner funnel and filter paper
- Heating and stirring apparatus
- pH indicator paper

Procedure:

- Preparation of Arsanilic Acid Solution: In a suitable Erlenmeyer flask, dissolve p-arsanilic acid in a slight excess of dilute sodium hydroxide solution.
- Reaction with Potassium Cyanate: To the alkaline solution of arsanilic acid, add a solution of
 potassium cyanate in water. The molar ratio of potassium cyanate to arsanilic acid should be
 approximately 1.1:1.
- Acidification: Cool the reaction mixture in an ice bath and slowly add concentrated hydrochloric acid with constant stirring until the solution is acidic to Congo red indicator paper. This will cause the precipitation of Carbarsone.
- Purification:
 - Collect the crude Carbarsone precipitate by vacuum filtration using a Buchner funnel.
 - Wash the precipitate with cold distilled water.
 - To further purify, dissolve the crude product in a minimal amount of warm dilute sodium hydroxide solution.
 - Add a small amount of decolorizing carbon, stir for 5-10 minutes, and filter the hot solution to remove the carbon.

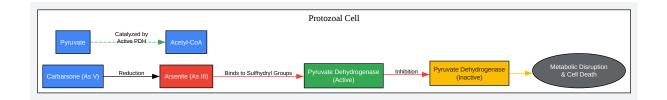


- Re-precipitate the **Carbarsone** by acidifying the filtrate with hydrochloric acid as described in step 3.
- Drying: Collect the purified **Carbarsone** by vacuum filtration, wash with cold distilled water, and dry in a desiccator over a suitable drying agent.

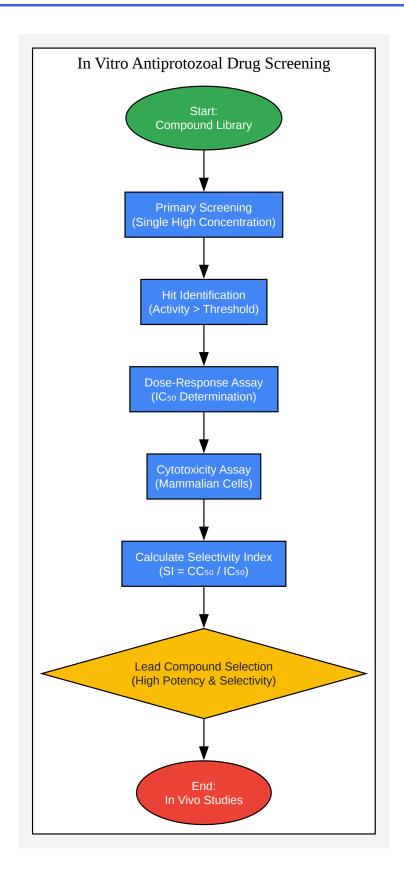
Mandatory Visualizations Proposed Mechanism of Action of Arsenicals

The antiprotozoal activity of pentavalent arsenicals like **Carbarsone** is believed to involve their in vivo reduction to the more toxic trivalent form. Trivalent arsenicals are known to inhibit sulfhydryl-containing enzymes that are crucial for parasite metabolism. A key target is the pyruvate dehydrogenase (PDH) complex, an essential enzyme in carbohydrate metabolism.









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